

Technical Support Center: Optimizing Direct Red Staining for Microscopy

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Compound of Interest

Compound Name: C.I. Direct Red 243

Cat. No.: B1583298

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing Direct Red dyes for microscopic analysis. The primary focus is on the application of Picro-Sirius Red, a widely used staining method for the visualization of collagen fibers, which utilizes Direct Red 80 (also known as Sirius Red). While the user specified Direct Red 243, in the context of microscopy, Direct Red 80 is the extensively documented and validated compound for this application.

Frequently Asked Questions (FAQs)

Q1: What is the primary application of Direct Red 80 (Sirius Red) in microscopy?

Direct Red 80, most commonly used in a Picro-Sirius Red solution, is a highly specific stain for the visualization of collagen fibers in histological tissue sections.^{[1][2][3]} This method is widely employed in fibrosis research and the study of connective tissues.

Q2: What is the principle behind Picro-Sirius Red staining?

The elongated molecules of Sirius Red (Direct Red 80) bind to the long, parallel fibrils of collagen. This binding enhances the natural birefringence of the collagen fibers when viewed under polarized light.^{[3][4]} The picric acid in the solution provides an acidic environment that promotes selective binding to collagen and also stains non-collagenous components yellow, providing a contrasting background in bright-field microscopy.^{[2][5]}

Q3: What is the difference between viewing Picro-Sirius Red stained slides under bright-field versus polarized light microscopy?

Under standard bright-field microscopy, collagen fibers appear red against a yellow background.[2][4] Polarized light microscopy offers a significant advantage by revealing the birefringence of the stained collagen fibers. Thicker, more densely packed collagen fibers (like Type I) typically appear bright yellow to orange, while thinner, less organized fibers (like Type III) appear green.[4][6][7] This makes polarized light microscopy a powerful tool for assessing collagen organization and maturity.

Q4: Are there alternative names for Direct Red 80?

Yes, Direct Red 80 is also known by several other names, including Sirius Red, Sirius Red F3B, and C.I. 35780.[2][8][9] It is important to ensure you are using the correct dye for collagen staining protocols.

Experimental Protocols

Picro-Sirius Red Staining Protocol for Paraffin-Embedded Sections

This protocol is a standard method for the visualization of collagen fibers in formalin-fixed, paraffin-embedded tissue sections.

Reagents and Solutions

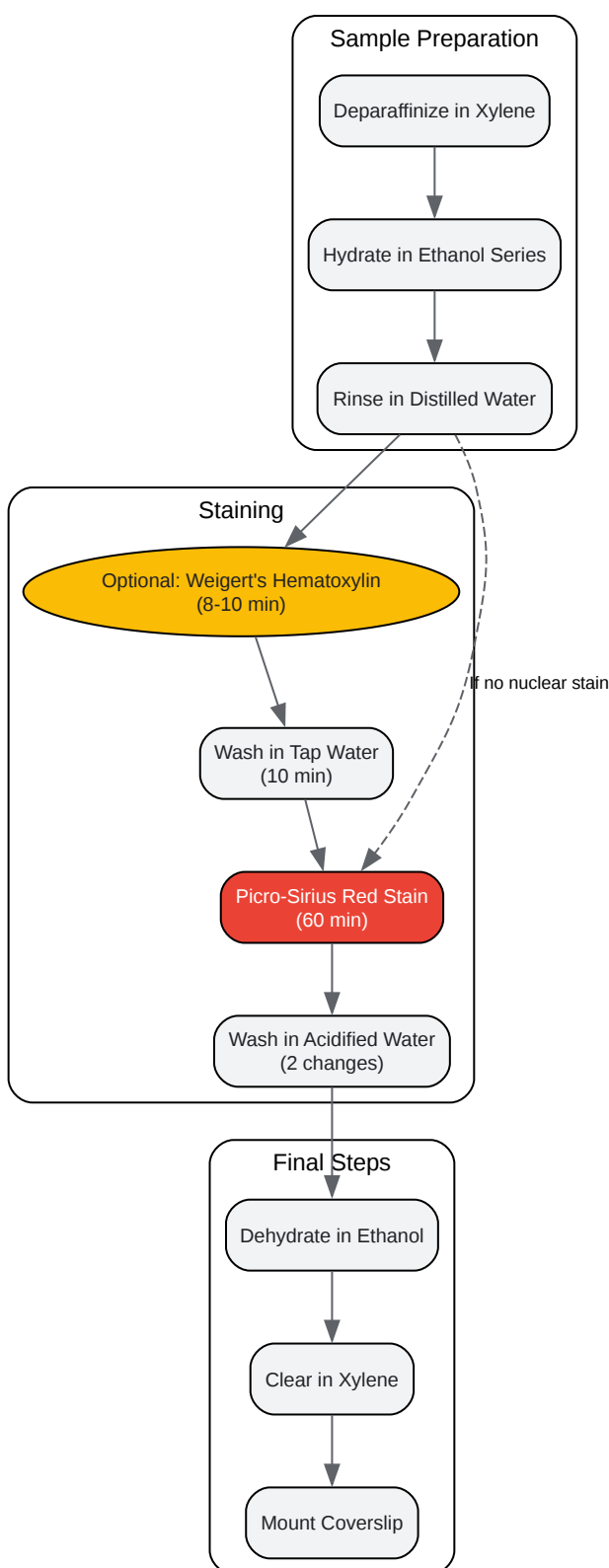
Reagent/Solution	Preparation
Picro-Sirius Red Solution	0.5 g Sirius Red (Direct Red 80) dissolved in 500 mL of saturated aqueous picric acid. [2] [4] [5]
Acidified Water	5 mL of glacial acetic acid in 1 L of distilled water. [2] [5]
Weigert's Hematoxylin (Optional)	For nuclear counterstaining. Prepare according to manufacturer's instructions.
Absolute Ethanol	For dehydration.
Xylene	For clearing.
Resinous Mounting Medium	For coverslipping.

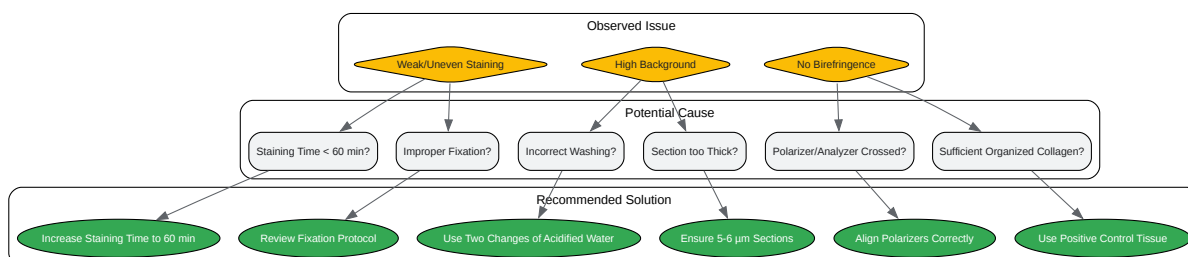
Staining Procedure

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Hydrate through descending grades of ethanol (100%, 95%, 70%) for 3 minutes each.[\[10\]](#)
 - Rinse in distilled water.
- Nuclear Staining (Optional):
 - Stain with Weigert's hematoxylin for 8-10 minutes.
 - Wash in running tap water for 10 minutes.[\[2\]](#)
- Picro-Sirius Red Staining:
 - Stain in Picro-Sirius Red solution for 60 minutes. This allows for equilibrium staining.[\[2\]](#)[\[6\]](#)
[\[10\]](#)
- Washing:

- Rinse slides in two changes of acidified water.[\[2\]](#)[\[6\]](#) This step is crucial to prevent the loss of dye that can occur when washing with water.[\[2\]](#)
- Dehydration:
 - Dehydrate rapidly in three changes of absolute ethanol.[\[2\]](#)[\[10\]](#)
- Clearing and Mounting:
 - Clear in two changes of xylene.
 - Mount with a resinous mounting medium.[\[2\]](#)

Picro-Sirius Red Staining Workflow





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